

ZK756326 dihydrochloride quality control and purity assessment

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Compound of Interest

Compound Name: ZK756326 dihydrochloride

Cat. No.: B10773303

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Technical Support Center: ZK756326 Dihydrochloride

This technical support center provides guidance on the quality control and purity assessment of **ZK756326 dihydrochloride** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **ZK756326 dihydrochloride** and what is its primary mechanism of action?

ZK756326 dihydrochloride is a potent and selective non-peptide agonist for the CC chemokine receptor 8 (CCR8). It is primarily used in research to study the physiological roles of CCR8, for instance, in HIV infection and general CCR8 biology, without the limitations associated with using protein agonists like its natural ligand, CCL1.

Q2: What are the recommended storage conditions for **ZK756326 dihydrochloride**?

For long-term stability, **ZK756326 dihydrochloride** should be stored as a lyophilized powder at -20°C, where it is stable for up to 36 months. Once reconstituted in a solvent, the solution should be stored at -20°C and used within three months to maintain its potency. It is advisable to aliquot the solution to avoid multiple freeze-thaw cycles.

Q3: What are the typical purity specifications for **ZK756326 dihydrochloride**?

Commercially available **ZK756326 dihydrochloride** typically has a purity of greater than 98%, with some suppliers offering purities as high as 99.87%.

Q4: In which solvents is **ZK756326 dihydrochloride** soluble?

ZK756326 dihydrochloride is soluble in water and DMSO.

Quality Control and Purity Assessment

A comprehensive quality control process is essential to ensure the identity, purity, and stability of **ZK756326 dihydrochloride** for reliable experimental results. The following sections provide detailed experimental protocols and troubleshooting guides.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is a primary method for assessing the purity of **ZK756326 dihydrochloride** and detecting any related impurities.

A reversed-phase HPLC (RP-HPLC) method is recommended for the routine purity analysis of **ZK756326 dihydrochloride**.

Parameter	Condition
Column	C18, 4.6 x 250 mm, 5 µm particle size
Mobile Phase A	0.1% Trifluoroacetic acid (TFA) in Water
Mobile Phase B	0.1% Trifluoroacetic acid (TFA) in Acetonitrile
Gradient	20% B to 80% B over 20 minutes
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detection Wavelength	254 nm
Sample Preparation	Dissolve 1 mg of ZK756326 dihydrochloride in 1 mL of 50:50 Water:Acetonitrile

Issue	Potential Cause	Recommended Solution
No peak or very small peak	- Sample not dissolved properly.- Incorrect injection volume.- Detector lamp issue.	- Ensure complete dissolution of the sample; sonicate if necessary.- Verify the injection volume and autosampler settings.- Check the detector lamp status and replace if needed.
Broad peaks	- Column degradation.- High sample concentration.- Inappropriate mobile phase pH.	- Use a new or validated column.- Dilute the sample.- Ensure the mobile phase pH is correctly prepared.
Split peaks	- Column contamination or void.- Sample solvent incompatible with mobile phase.	- Wash the column or replace it.- Prepare the sample in the initial mobile phase composition.
Ghost peaks	- Contamination in the mobile phase or injector.	- Use fresh, high-purity solvents.- Clean the injector and sample loop.
Retention time shifting	- Fluctuation in mobile phase composition.- Inconsistent column temperature.- Column aging.	- Ensure proper mixing and degassing of the mobile phase.- Use a column oven to maintain a stable temperature.- Equilibrate the column for a sufficient time before injection.

Identity Confirmation

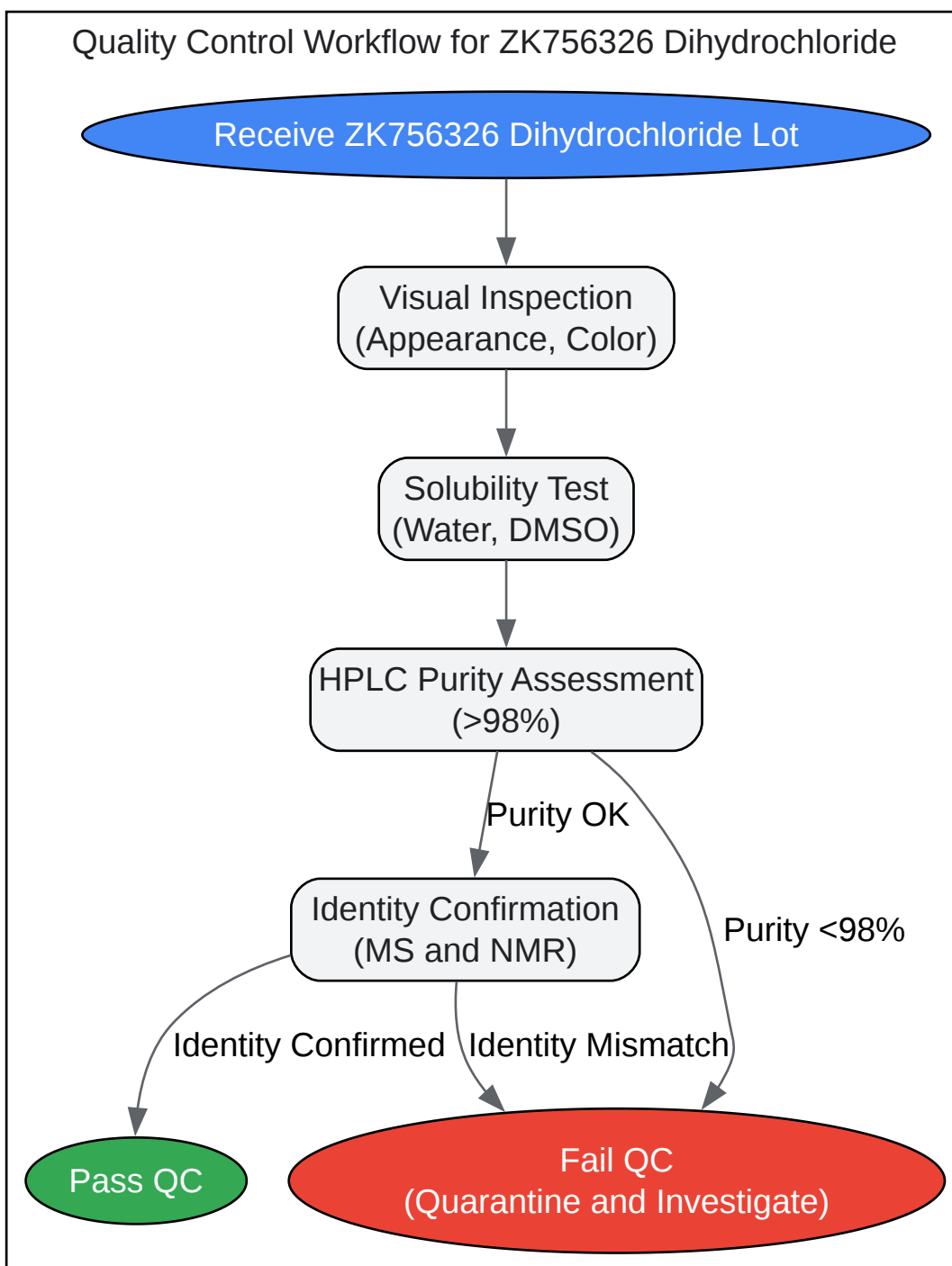
For unambiguous identification of **ZK756326 dihydrochloride**, a combination of Mass Spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy is recommended.

- Method: Electrospray Ionization (ESI) in positive mode is suitable for this compound.

- Expected Molecular Ion: The expected $[M+H]^+$ for the free base ($C_{21}H_{28}N_2O_3$) is approximately 373.22 m/z. The dihydrochloride salt will dissociate in the ESI source.
- 1H NMR: The proton NMR spectrum will provide characteristic signals for the aromatic and aliphatic protons in the molecule. The integration of these signals should correspond to the number of protons in the structure.
- ^{13}C NMR: The carbon NMR spectrum will show distinct peaks for each unique carbon atom in the molecule, confirming the carbon skeleton.

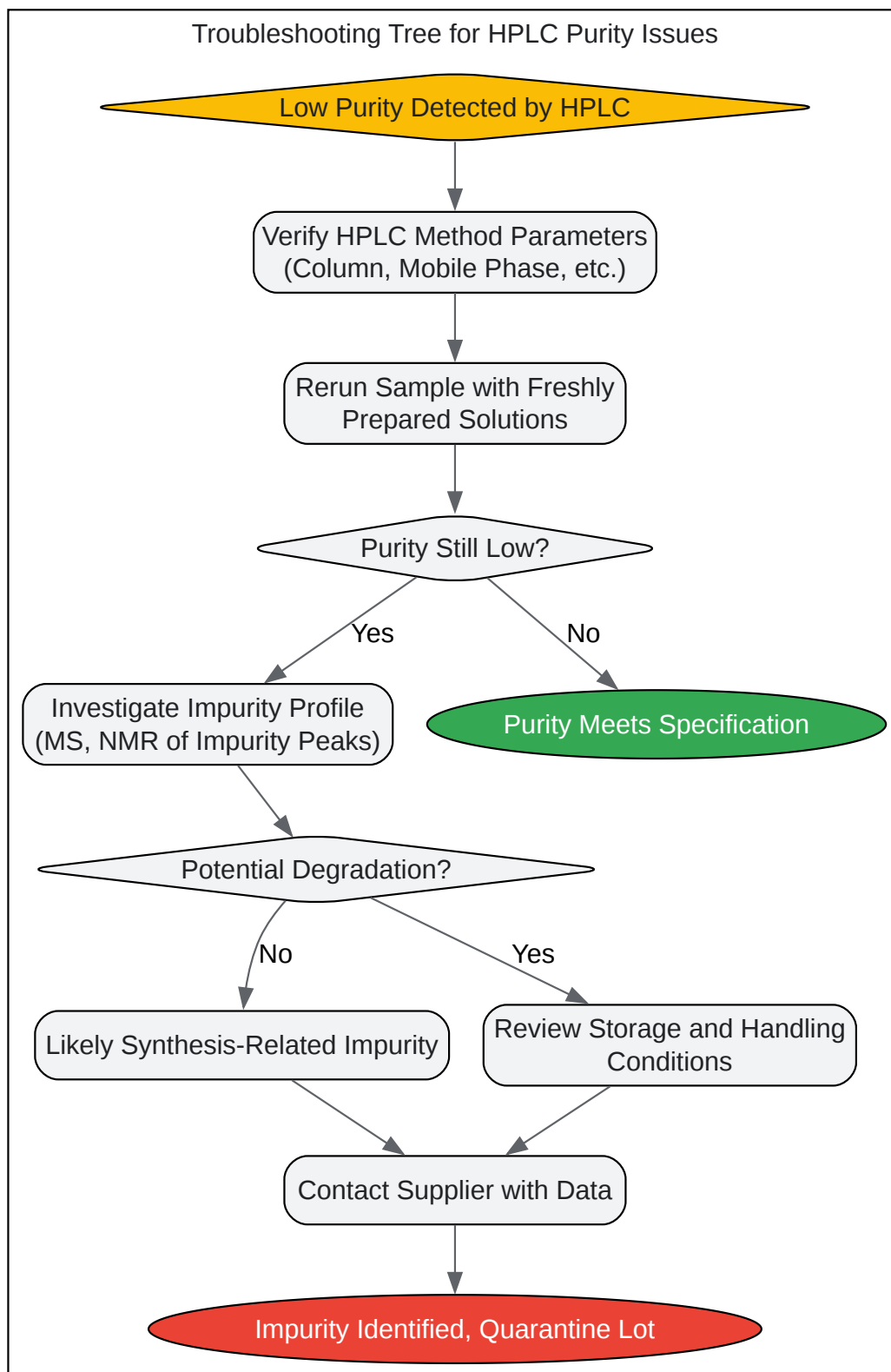
Experimental and Logical Workflows

The following diagrams illustrate the quality control workflow and a troubleshooting decision tree for purity assessment.



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Caption: Quality Control Workflow for **ZK756326 Dihydrochloride**.



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